

Technical Guide: Physicochemical Properties of 5-(Bromomethyl)thiophene-2-carbonitrile

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Compound of Interest

Compound Name: 5-(Bromomethyl)thiophene-2-carbonitrile

Cat. No.: B144116

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Introduction

5-(Bromomethyl)thiophene-2-carbonitrile is a substituted thiophene derivative that serves as a valuable building block in organic synthesis, particularly in the development of pharmaceutical compounds. Its bifunctional nature, featuring both a reactive bromomethyl group and a cyano group on a thiophene scaffold, allows for a variety of chemical transformations. This guide provides an in-depth overview of its physicochemical properties, experimental protocols for its synthesis and purification, and a visualization of the synthetic workflow.

Physicochemical Properties

The key physicochemical properties of **5-(Bromomethyl)thiophene-2-carbonitrile** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ BrNS	[1]
Molecular Weight	202.07 g/mol	[1][2][3]
CAS Number	134135-41-4	[1][4]
Appearance	Yellow Oil / Solid	[2][4]
Boiling Point	121.3 ± 23.2 °C	[5]
Density	1.7 ± 0.1 g/cm ³	[5]
Purity	Typically available in 95-98% purity	[1][2][3]
Storage Conditions	Store in a dark, dry place, sealed, in a freezer at temperatures below -20°C	
Solubility	Soluble in organic solvents such as dichloromethane and ethyl acetate.	[4]

Experimental Protocols

Synthesis of 5-(Bromomethyl)thiophene-2-carbonitrile[5]

This protocol details the synthesis of **5-(Bromomethyl)thiophene-2-carbonitrile** from 5-methylthiophene-2-carbonitrile via a free-radical bromination reaction.

Materials:

- 5-methylthiophene-2-carbonitrile (starting material)
- N-bromosuccinimide (NBS)
- Benzoyl peroxide (initiator)
- Carbon tetrachloride (solvent)

- Dichloromethane (for workup)
- Saturated sodium bicarbonate solution (for washing)
- Magnesium sulfate (drying agent)

Procedure:

- To a solution of 5-methylthiophene-2-carbonitrile (9.9 g, 80.5 mmol) in carbon tetrachloride (200 mL), add N-bromosuccinimide (15 g, 84.3 mmol) and benzoyl peroxide (0.23 g, 0.95 mmol).
- Heat the reaction mixture to reflux and maintain for 6 hours.
- After the reaction is complete, cool the resulting suspension and filter to remove the succinimide byproduct.
- Dilute the filtrate with dichloromethane (400 mL).
- Wash the organic layer with a saturated sodium bicarbonate solution.
- Dry the organic layer over magnesium sulfate.
- Concentrate the solution under vacuum to yield the crude product.

Purification[5]

The crude product from the synthesis is purified using column chromatography.

Materials:

- Crude **5-(Bromomethyl)thiophene-2-carbonitrile**
- Silica gel for column chromatography
- Eluent: Ethyl acetate/hexane mixture (1:4 ratio)

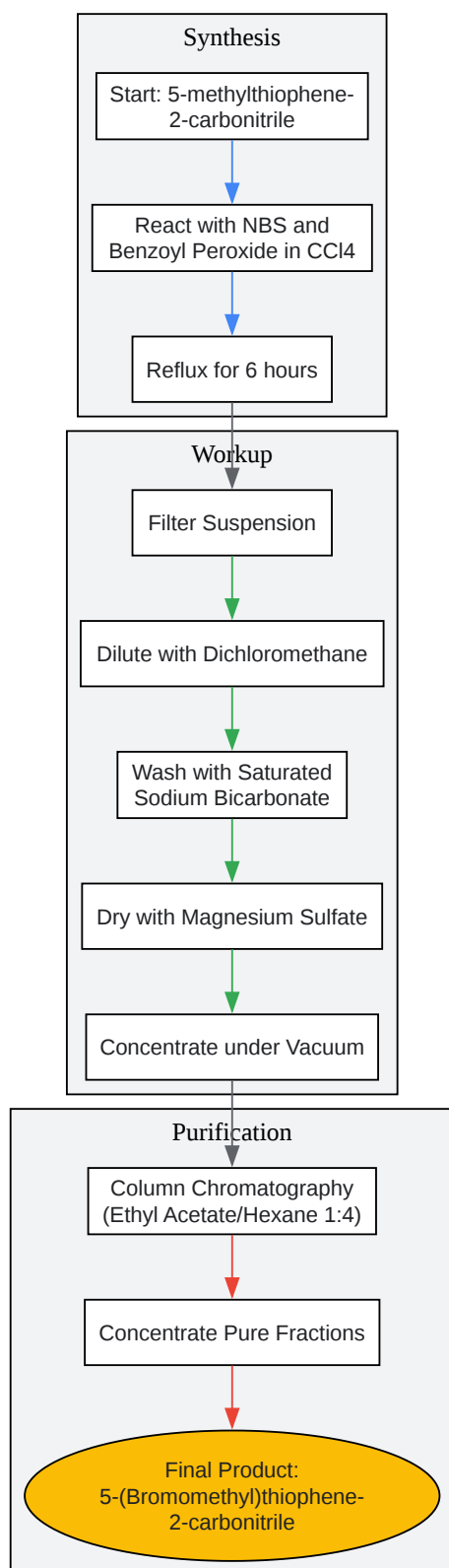
Procedure:

- Prepare a silica gel column using the ethyl acetate/hexane eluent.
- Load the crude product onto the column.
- Elute the column with the 1:4 ethyl acetate/hexane mixture.
- Collect the fractions containing the desired product.
- Combine the pure fractions and concentrate under vacuum to afford **5-(Bromomethyl)thiophene-2-carbonitrile** as a yellow oil.

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of **5-(Bromomethyl)thiophene-2-carbonitrile**.



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Caption: Workflow for the synthesis and purification of **5-(Bromomethyl)thiophene-2-carbonitrile**.

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Phone: (601) 213-4426

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